1-(3-Bromophenyl)ethylamine Hydrochloride structure elucidation

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Compound of Interest

Compound Name:	*1-(3-Bromophenyl)ethylamine Hydrochloride*
CAS No.:	*90151-46-5*
Cat. No.:	*B2416893*

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An In-Depth Technical Guide to the Structure Elucidation of **1-(3-Bromophenyl)ethylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The precise structural confirmation of active pharmaceutical ingredients (APIs) and key intermediates is a cornerstone of drug development, ensuring safety, efficacy, and regulatory compliance. **1-(3-Bromophenyl)ethylamine Hydrochloride** is a valuable building block in synthetic organic chemistry, often utilized in the creation of more complex molecular entities. This guide provides a comprehensive, technically-grounded walkthrough of the analytical methodologies required to unequivocally elucidate its structure. We will move beyond a simple recitation of techniques, instead focusing on the strategic integration of spectroscopic and crystallographic data, explaining the "why" behind each experimental choice to create a self-validating analytical workflow.

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Introduction: The Imperative of Unambiguous Identification

In the landscape of pharmaceutical development, molecular identity is paramount. An error in the assumed structure of a key intermediate like **1-(3-Bromophenyl)ethylamine Hydrochloride** can have cascading effects, leading to failed syntheses, impure final compounds, and significant delays. The hydrochloride salt form adds another layer, requiring confirmation of the ionic pairing in addition to the covalent structure of the organic cation.

This guide presents a multi-pronged analytical approach, leveraging the strengths of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Single-Crystal X-ray Diffraction. The convergence of data from these orthogonal techniques provides an unassailable confirmation of the molecular structure.

The Analytical Workflow: A Strategy of Orthogonal Verification

A robust structure elucidation strategy does not rely on a single piece of evidence. Instead, it builds a case from multiple, independent analytical techniques. Each method probes a different aspect of the molecule's physical and chemical properties, and their collective agreement provides the highest level of confidence.

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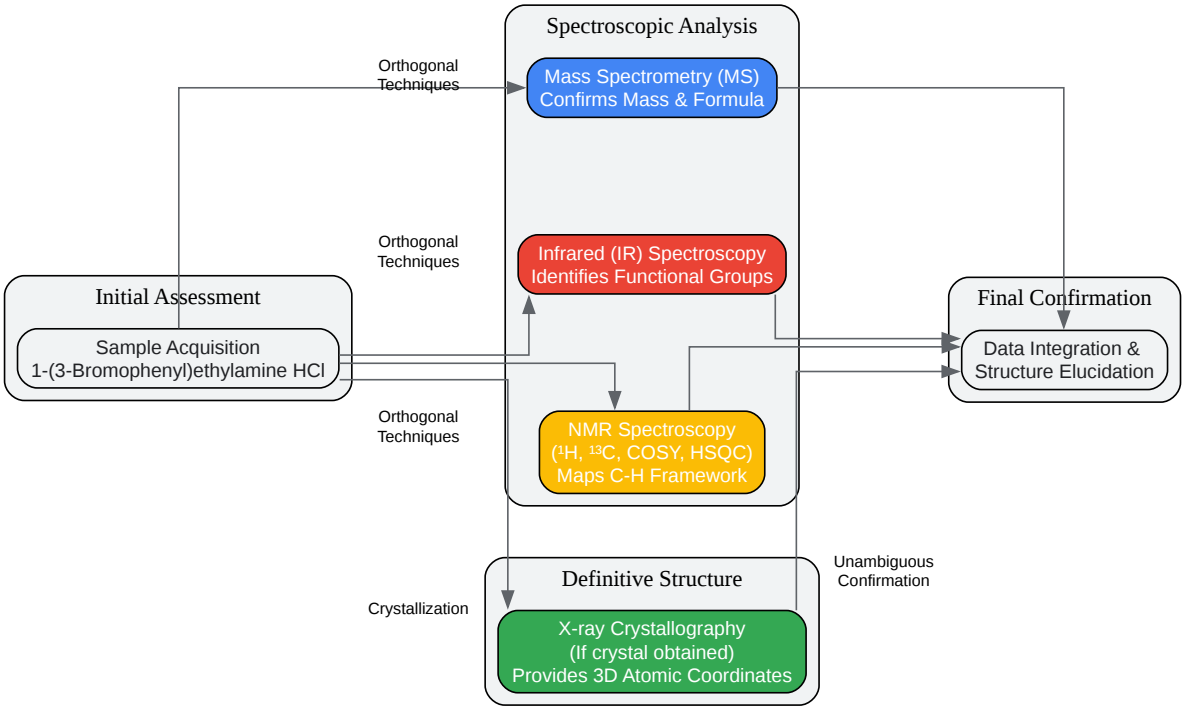

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Caption: Workflow for orthogonal structure verification.

Mass Spectrometry: Determining the Molecular Blueprint

Expertise & Rationale: Mass spectrometry provides the most direct measure of a molecule's mass-to-charge ratio (m/z). For 1-(3-Bromophenyl)ethylamine, the most critical piece of information from MS is the confirmation of its elemental composition, particularly the presence

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of a single bromine atom. Bromine has two abundant isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), which results in a characteristic M and M+2 isotopic pattern with nearly equal intensity. This pattern is a definitive signature for a monobrominated compound. Electrospray Ionization (ESI) is the preferred method here, as it is a soft ionization technique that will typically yield the protonated molecular ion of the free base, $[M+H]^+$.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS-ESI)

- Sample Preparation: Dissolve ~0.1 mg of **1-(3-Bromophenyl)ethylamine Hydrochloride** in 1 mL of a 50:50 acetonitrile:water solution with 0.1% formic acid. The acid helps ensure protonation.
- Instrument: Utilize a high-resolution mass spectrometer, such as an Orbitrap or TOF instrument.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Analysis: Acquire a full scan spectrum. Look for a pair of peaks separated by approximately 2 Da with a near 1:1 intensity ratio.
- Data Interpretation: The observed m/z values should correspond to the calculated exact masses for $C_8H_{11}Br^1N^+$ and $C_8H_{11}Br^1N^+$.

Expected Data Summary

Ion Species	Calculated Exact Mass	Observed m/z	Isotopic Abundance
$[C_8H_{10}{}^{79}BrNH_2 + H]^+$	200.0075	~200.007	~100%
$[C_8H_{10}{}^{81}BrNH_2 + H]^+$	202.0055	~202.005	~98%

This unmistakable isotopic signature provides the first robust piece of evidence for the proposed elemental formula.

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Infrared (IR) Spectroscopy: Probing Functional Groups

Expertise & Rationale: IR spectroscopy is a rapid and non-destructive technique that identifies the functional groups present in a molecule by measuring the absorption of infrared radiation by molecular vibrations. For **1-(3-Bromophenyl)ethylamine Hydrochloride**, we expect to see characteristic stretches for the ammonium ($R\text{-}NH_3^+$) group, aromatic C-H bonds, aromatic C=C bonds, and the C-Br bond. The presence of the broad, strong absorptions in the 2500-3000 cm^{-1} range, characteristic of an ammonium salt, is a key diagnostic feature distinguishing it from the free base amine.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Sample Preparation: Place a small, solid sample of the hydrochloride salt directly onto the ATR crystal.
- Acquisition: Apply pressure to ensure good contact and collect the spectrum, typically over a range of 4000-400 cm^{-1}.
- Background Correction: A background spectrum of the clean, empty ATR crystal must be acquired and subtracted from the sample spectrum.

Expected IR Absorptions

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3000-2500 (broad)	N-H stretch	Ammonium ($R\text{-}NH_3^+$)
~3100-3000	C-H stretch	Aromatic
~1600-1450	C=C stretch	Aromatic Ring
~1620 & ~1520	N-H bend	Ammonium ($R\text{-}NH_3^+$)
~800-600	C-Br stretch	Aryl Halide

The presence of these bands corroborates the existence of the key functional groups required by the proposed structure.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

Expertise & Rationale: NMR is the most powerful tool for elucidating the precise connectivity of atoms in an organic molecule. A suite of experiments is required for a full assignment.

- ^{1}H NMR: Provides information on the number of chemically distinct protons, their local electronic environment (chemical shift), their neighboring protons (spin-spin coupling), and their relative numbers (integration).
- ^{13}C NMR: Shows the number of chemically distinct carbon atoms.
- 2D NMR (COSY & HSQC): These experiments reveal connectivity. COSY (Correlation Spectroscopy) shows which protons are coupled to each other (typically on adjacent carbons). HSQC (Heteronuclear Single Quantum Coherence) correlates each proton directly to the carbon atom it is attached to.

For **1-(3-Bromophenyl)ethylamine Hydrochloride**, we expect to see four distinct signals in the aromatic region, a quartet for the methine (CH) proton, a doublet for the methyl (CH_3) protons, and a broad signal for the ammonium (NH_3^+) protons. The splitting pattern is the key to confirming the connectivity.

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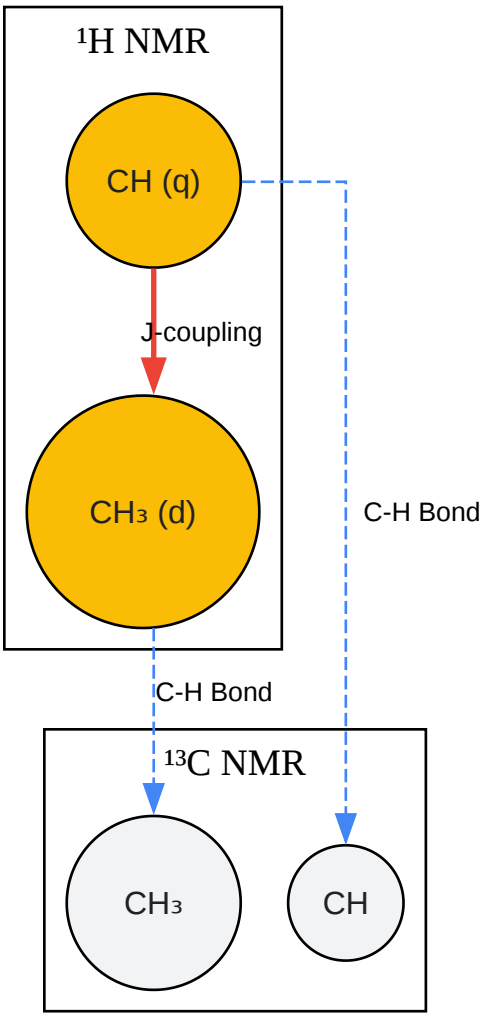

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Caption: NMR correlation strategy for the ethylamine side chain.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve ~10-20 mg of the sample in ~0.6 mL of a deuterated solvent, such as Deuterium Oxide (D_2O) or DMSO-d_6. D_2O is often preferred for hydrochloride salts as the NH_3^+ protons will exchange with deuterium and the signal will disappear, simplifying the spectrum and confirming its identity.

- Acquisition:

  - Acquire a standard ^1H spectrum.

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- Acquire a proton-decoupled ^{13}C spectrum.
- Acquire a 2D ^{1}H-^{1}H COSY spectrum.
- Acquire a 2D ^{1}H-^{13}C HSQC spectrum.

- Data Processing: Process the data (Fourier transform, phase correction, baseline correction) and integrate the ^{1}H signals.

Expected NMR Data (in D_2O, ~400 MHz)

Assignment	^{1}H δ (ppm)	^{1}H Multiplicity	^{13}C δ (ppm)	HSQC Correlation	COSY Correlation(s)
Ar-H	~7.3-7.6	m	~122-142	Yes	Ar-H signals
CH	~4.5	q	~55	Yes	CH_3
CH_3	~1.6	d	~22	Yes	CH
NH_3^+	(exchanges)	-	-	No	-

The quartet for the CH proton (split by the 3 protons of the CH_3 group) and the doublet for the CH_3 protons (split by the single CH proton) are definitive proof of the ethylamine fragment. The chemical shifts and splitting patterns of the four aromatic protons confirm the 1,3- (meta) substitution pattern on the phenyl ring.

Single-Crystal X-ray Diffraction: The Definitive Proof

Expertise & Rationale: While the combination of MS and NMR provides an exceptionally strong case for the structure, single-crystal X-ray diffraction is the "gold standard" for unambiguous structure determination. This technique provides a three-dimensional map of electron density in a single crystal, allowing for the precise determination of bond lengths, bond angles, and the absolute configuration of chiral centers. It will not only confirm the covalent connectivity but also the presence and location of the chloride counter-ion relative to the ammonium group.

Experimental Protocol: X-ray Crystallography

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- Crystal Growth: This is often the most challenging step. Slow evaporation of a saturated solution of the compound in a suitable solvent system (e.g., ethanol/water, isopropanol) is a common starting point.
- Crystal Selection: A suitable single crystal (typically <0.5 mm in all dimensions, without visible fractures) is mounted on a goniometer.
- Data Collection: The crystal is cooled in a stream of nitrogen gas (~100 K) to minimize thermal motion and irradiated with a monochromatic X-ray beam. A detector collects the diffraction pattern as the crystal is rotated.
- Structure Solution & Refinement: Sophisticated software is used to solve the phase problem and generate an initial electron density map, from which an atomic model is built and refined to fit the experimental data.

The final output is a crystallographic information file (CIF) containing the precise atomic coordinates of every atom in the unit cell, providing unequivocal proof of the structure of **1-(3-Bromophenyl)ethylamine Hydrochloride**.

Conclusion: A Triad of Trustworthiness, Expertise, and Authoritative Grounding

The structure elucidation of **1-(3-Bromophenyl)ethylamine Hydrochloride** is a clear example of a necessary, rigorous scientific process. By strategically employing a suite of orthogonal analytical techniques—Mass Spectrometry for elemental composition, IR Spectroscopy for functional group identification, a full complement of NMR experiments for atomic connectivity, and X-ray Crystallography for ultimate 3D confirmation—we build an unassailable case for the molecular structure. This multi-faceted approach ensures the highest degree of scientific integrity and provides the trustworthy data required for progression in any research or drug development pipeline.

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